

# "Glutamine sodium" chemical structure and properties

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## Compound of Interest

Compound Name: *Glutamine sodium*

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## An In-depth Technical Guide to Sodium L-Glutamate

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, biological significance, and relevant experimental protocols for Sodium L-Glutamate. The information is intended for researchers, scientists, and professionals involved in drug development and related fields.

## Chemical Identity and Structure

Sodium L-glutamate, commonly known as monosodium glutamate (MSG), is the sodium salt of the naturally occurring L-form of glutamic acid, a non-essential amino acid.<sup>[1][2]</sup> It is commercially produced through the fermentation of carbohydrates, such as sugar beet molasses or sugar cane.<sup>[1][3]</sup> The solid form is typically available as the monohydrate, which is a white, odorless, crystalline powder.<sup>[4][5]</sup> In solution, it dissociates into sodium cations (Na<sup>+</sup>) and glutamate anions.<sup>[5]</sup>

The chemical structure of Sodium L-glutamate is characterized by a central alpha-carbon bonded to an amino group, a carboxyl group, and a side chain containing a second carboxyl group. The sodium salt forms at one of these carboxyl groups.

Molecular Formula: C<sub>5</sub>H<sub>8</sub>NNaO<sub>4</sub> (anhydrous)<sup>[6][7]</sup>, C<sub>5</sub>H<sub>8</sub>NNaO<sub>4</sub>·H<sub>2</sub>O (monohydrate)<sup>[8][9]</sup>

Structure:

- SMILES: C(CC(=O)[O-])--INVALID-LINK--[O-])N.[Na+]<sup>[6]</sup>
- InChI: InChI=1S/C5H9NO4.Na/c6-3(5(9)10)1-2-4(7)8;/h3H,1-2,6H2,(H,7,8)(H,9,10);/q;+1/p-1/t3-;/m0./s1<sup>[6]</sup>

## Physicochemical Properties

The physicochemical properties of Sodium L-glutamate are summarized in the tables below. It is known for its high solubility in water and its characteristic "umami" taste, which makes it a widely used flavor enhancer.<sup>[1][3][10]</sup>

## Identifiers and General Properties

Property	Value	Reference(s)
CAS Number	142-47-2 (anhydrous), 6106-04-3 (monohydrate)	<sup>[7][8]</sup>
Molecular Weight	169.11 g/mol (anhydrous), 187.13 g/mol (monohydrate)	<sup>[6][7][8][9]</sup>
Appearance	White, odorless, free-flowing crystals or crystalline powder	<sup>[1][3][10]</sup>
Taste	Meat-like, "umami"	<sup>[1][3]</sup>
pH (50 g/L solution)	6.7 - 7.2	

## Solubility and Thermal Properties

Property	Value	Reference(s)
Melting Point	232 °C (decomposes)	[3][11]
Water Solubility	Freely soluble; >10 g/100 mL at 20 °C; 73.9 g/100 mL at 25 °C	[1][3][10][11]
Ethanol Solubility	Sparingly soluble	[1][3][12]
Organic Solvent Solubility	Insoluble in common organic solvents (e.g., ether)	[5]
Stability	Stable under recommended storage conditions (cool, dark place)	[13][14][15]

## Experimental Protocols

This section details the methodologies for determining key physicochemical properties of Sodium L-glutamate.

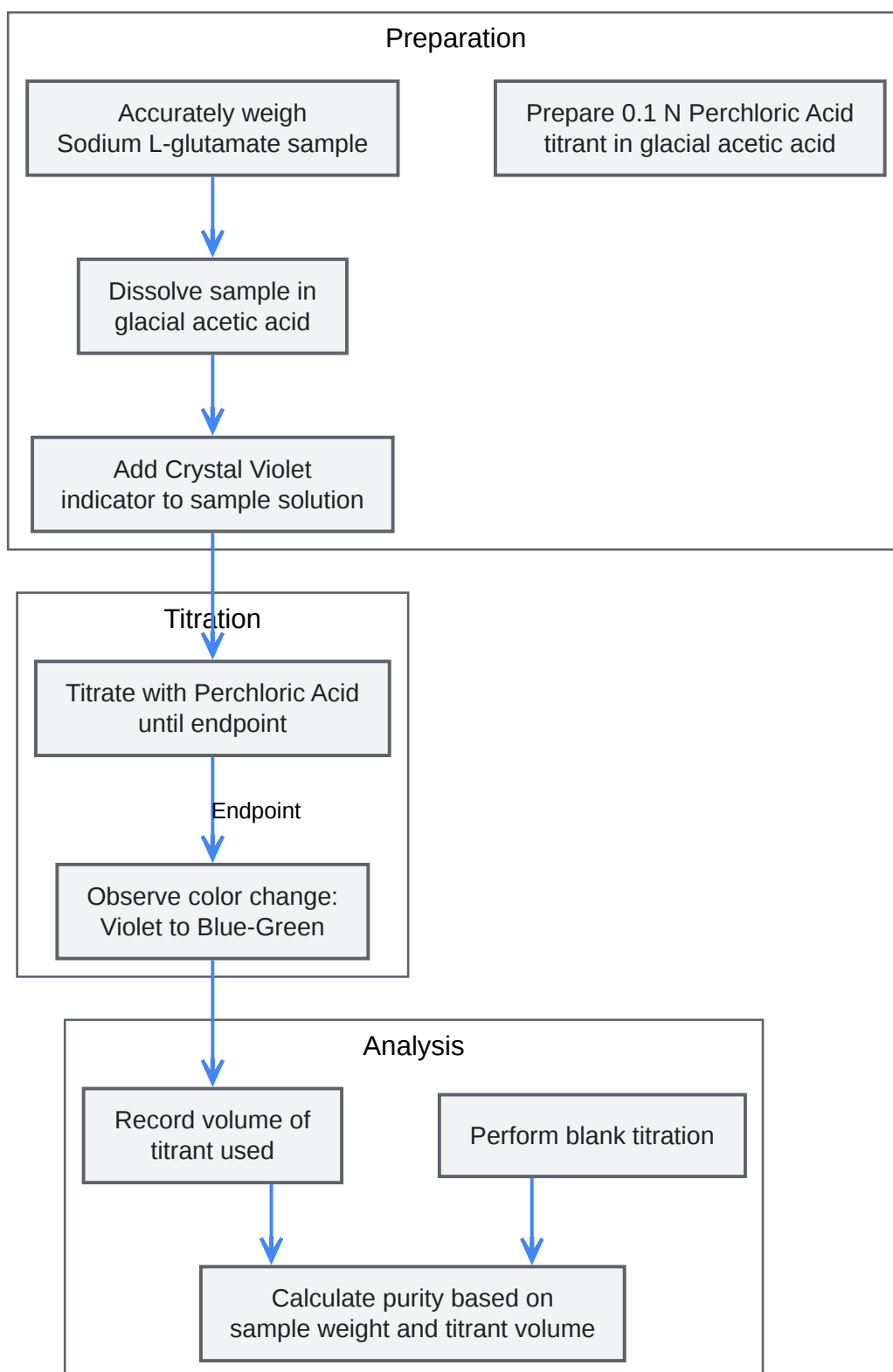
### Determination of Purity (Nonaqueous Titration)

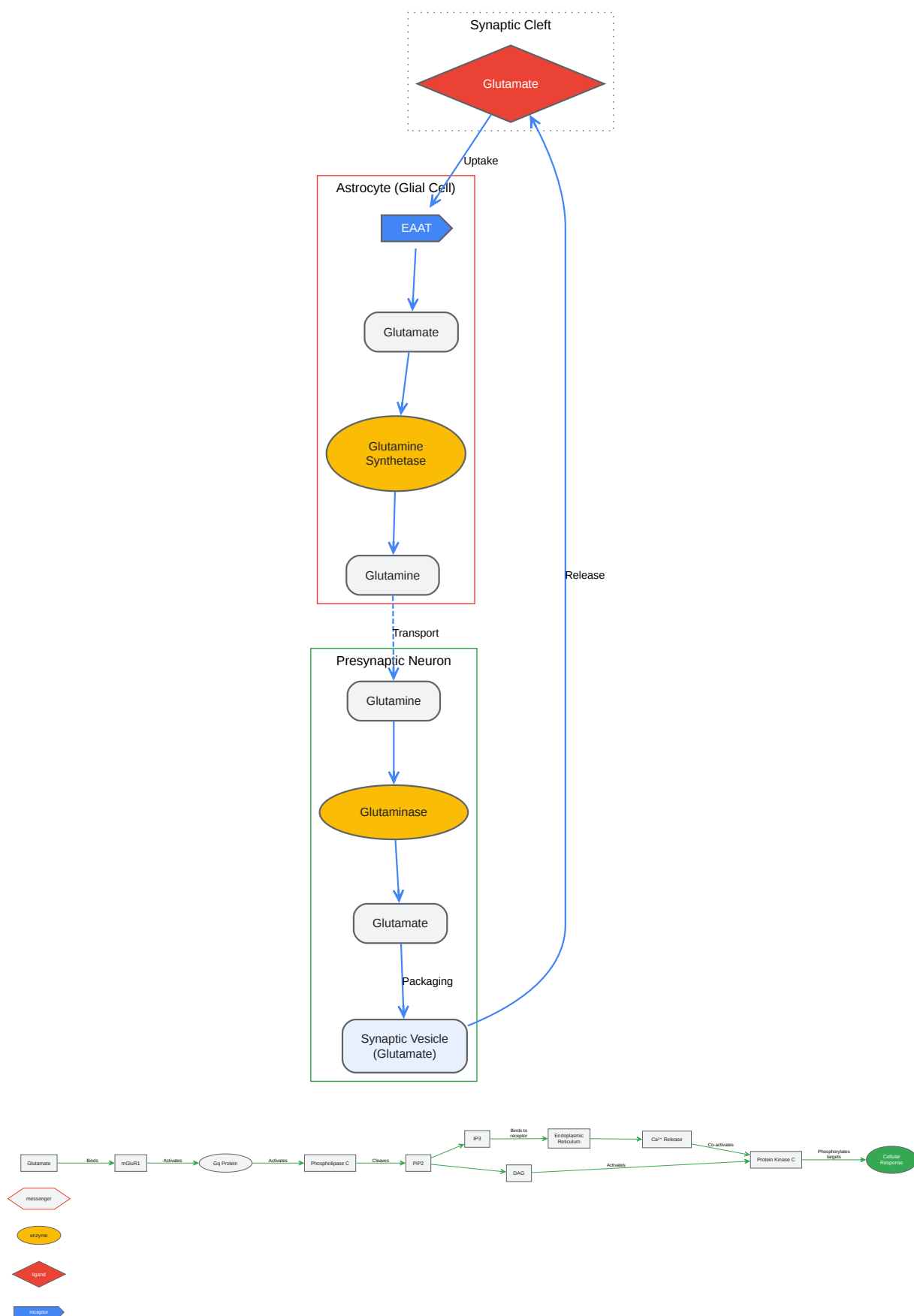
Nonaqueous titration is a common method for assaying the purity of substances that are weak acids or bases in aqueous solutions.

- Principle: The amino group of Sodium L-glutamate is weakly basic. In a non-aqueous solvent like glacial acetic acid, its basicity is enhanced, allowing for titration with a strong acid, such as perchloric acid.
- Apparatus: Burette, beaker, magnetic stirrer, potentiometer or visual indicator.
- Reagents:
  - Glacial Acetic Acid (anhydrous)
  - Perchloric Acid (0.1 N in glacial acetic acid)
  - Crystal Violet indicator

- Methodology:
  - Accurately weigh a sample of Sodium L-glutamate and dissolve it in glacial acetic acid.
  - Add a few drops of Crystal Violet indicator. The solution will appear violet.
  - Titrate the solution with 0.1 N perchloric acid until the endpoint is reached, indicated by a color change from violet to blue-green.
  - A blank titration is performed under the same conditions to account for any impurities in the solvent.
  - The purity is calculated based on the volume of titrant consumed by the sample.

The workflow for this protocol is visualized in the diagram below.





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## References

- 1. L-(+)-Sodium glutamate | 142-47-2 [chemicalbook.com]
- 2. akjournals.com [akjournals.com]
- 3. Cas 142-47-2, L-(+)-Sodium glutamate | lookchem [lookchem.com]
- 4. oxfordlabchem.com [oxfordlabchem.com]
- 5. E 621 (MONO SODIUM GLUTOMATE) - Ataman Kimya [atamanchemicals.com]
- 6. Sodium L-glutamate | C<sub>5</sub>H<sub>8</sub>NNaO<sub>4</sub> | CID 73415804 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Sodium l-glutamate | SIELC Technologies [sielc.com]
- 8. merckmillipore.com [merckmillipore.com]
- 9. CAS-(6106-04-3), Sodium-L-Glutamate Manufacturers, Suppliers & Exporters in India | 037106 [cdhfinechemical.com]
- 10. solubilityofthings.com [solubilityofthings.com]
- 11. Disodium glutamate - Wikipedia [en.wikipedia.org]
- 12. chembk.com [chembk.com]
- 13. cdhfinechemical.com [cdhfinechemical.com]
- 14. dcfinechemicals.com [dcfinechemicals.com]
- 15. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. ["Glutamine sodium" chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12759577#glutamine-sodium-chemical-structure-and-properties]

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